

lithium ethoxide solubility in organic solvents

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Compound Focus: Lithium ethoxide

CAS No.: 2388-07-0

Cat. No.: S1903546

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Solubility Data of Lithium Ethoxide

The table below summarizes the available experimental solubility data for **lithium ethoxide** from the search results.

Solvent	Solubility (g/100 g of solvent)	Temperature (°C)	Notes
Ethanol	19.6 g/100 g	20°C	[1]
Ethanol	15.8 g/100 g	24°C	[1]
Ethanol	23 g/100 g	70°C	[1]
Heptane	0.38 g/100 g	26°C	[1]
Diethyl Ether	sparingly soluble	Not specified	[1]
Pentane	sparingly soluble	Not specified	[1]
Alkylcarbonates (e.g., EC, PC, DMC)	< 1 g/L (collectively)	20°C	Very weakly soluble [2]

A scientific study highlighted that **lithium ethoxide**, along with other SEI (Solid Electrolyte Interphase) lithium salts like Li_2CO_3 and LiOH , is **weakly soluble** in alkylcarbonate solvents (which are common in lithium-ion battery electrolytes) [2]. This low solubility is a critical property affecting battery performance.

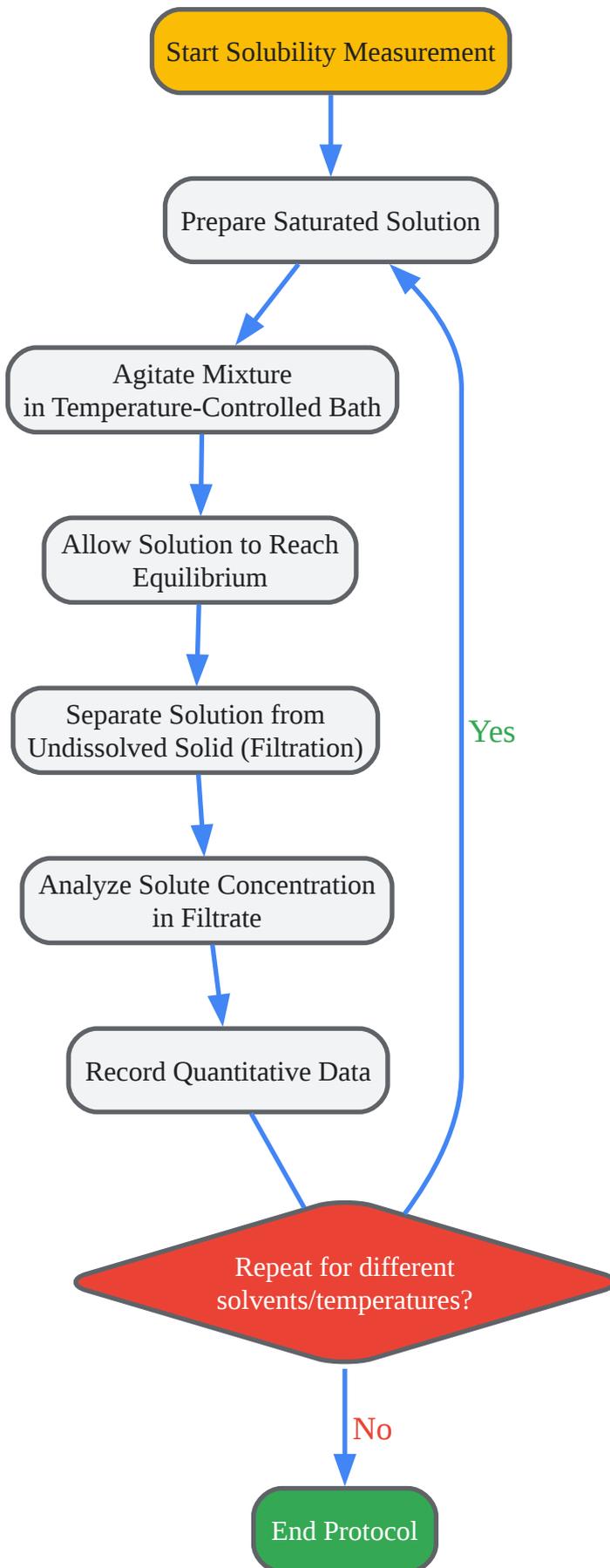
Experimental Context and Protocols

The provided solubility data originates from classical chemical literature and modern materials science research. Here are the key methodological details:

- **Experimental Conditions:** The solubility measurements in ethanol, heptane, and other simple solvents were likely conducted using traditional gravimetric or titration methods, where the maximum amount of salt dissolved in a given solvent mass at equilibrium is determined [1].
- **Modern Context and Measurement:** The data on solubility in alkylcarbonates comes from a 2011 study focused on battery electrolytes [2].
 - **Materials:** The lithium salts used had a purity of >95%. Solvents like ethylene carbonate (EC), propylene carbonate (PC), and dimethyl carbonate (DMC) had purity >99%. All handling was performed in an argon-atmosphere glove box to prevent reaction with moisture and air [2].
 - **Apparatus and Procedure:** Solubility was determined using **Atomic Absorption Spectroscopy (AAS)**. This technique quantitatively measures the concentration of lithium ions in a filtered solution of the saturated salt-solvent mixture, providing high accuracy [2].
- **Safety and Handling:** **Lithium ethoxide** is a **reactive and moisture-sensitive** material. The compound has the hazard statements **H251 (Self-heating; may catch fire)** and **H314 (Causes severe skin burns and eye damage)**. Proper personal protective equipment (PPE) including gloves, eyeshields, and respirators is mandatory when handling it [3].

Solubility Determination Workflow

The following diagram illustrates the general experimental workflow for determining the solubility of a reactive solid like **lithium ethoxide** in organic solvents, based on the methodologies from the search results.



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*Experimental workflow for determining solubility of reactive solids like **lithium ethoxide**.*

Key Insights for Researchers

- **Solvent Choice is Critical:** **Lithium ethoxide** shows good solubility in alcohols like ethanol, but is nearly insoluble in non-polar solvents like heptane and pentane, as well as in industrially important alkylcarbonate solvents [1] [2].
- **Temperature Dependence:** Solubility in ethanol increases with temperature (from 19.6 g/100g at 20°C to 23 g/100g at 70°C), which is typical for solid dissolution processes and can be leveraged in purification processes like recrystallization [1].
- **Material Behavior in Application:** Its very low solubility in battery electrolyte solvents (alkylcarbonates) means it tends to form stable, solid aggregates in the SEI layer, which is beneficial for the long-term stability of the electrode interface [2].

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References

1. lithium ethoxide [chemister.ru]
2. Solubilization of SEI lithium salts in alkylcarbonate solvents [sciencedirect.com]
3. Lithium Ethoxide (CAS: 2388-07-0) [samaterials.com]

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